

Limited Cross-Reactivity of 4-Hydroxypentanoic Acid in GHB Immunoassays: A Comparative Guide

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Compound of Interest

Compound Name: 4-Hydroxypentanoic acid

Cat. No.: B078609

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For researchers, scientists, and drug development professionals, understanding the potential for cross-reactivity of structurally related compounds in immunoassays is critical for accurate and reliable results. This guide provides a comparative overview of the cross-reactivity of **4-hydroxypentanoic acid**, also known as gamma-hydroxyvaleric acid (GHV), in commercially available immunoassays designed for the detection of gamma-hydroxybutyric acid (GHB).

While comprehensive, quantitative data from manufacturers remains limited, available research suggests that **4-hydroxypentanoic acid** exhibits minimal cross-reactivity in GHB immunoassays. This is a crucial consideration in clinical and forensic toxicology, where the presence of GHB analogs could potentially lead to false-positive results.

Comparison of Immunoassay Performance

Direct, quantitative data on the cross-reactivity of **4-hydroxypentanoic acid** is not consistently provided in the package inserts of many commercially available GHB immunoassays. However, some studies and product documents provide qualitative or semi-quantitative information.

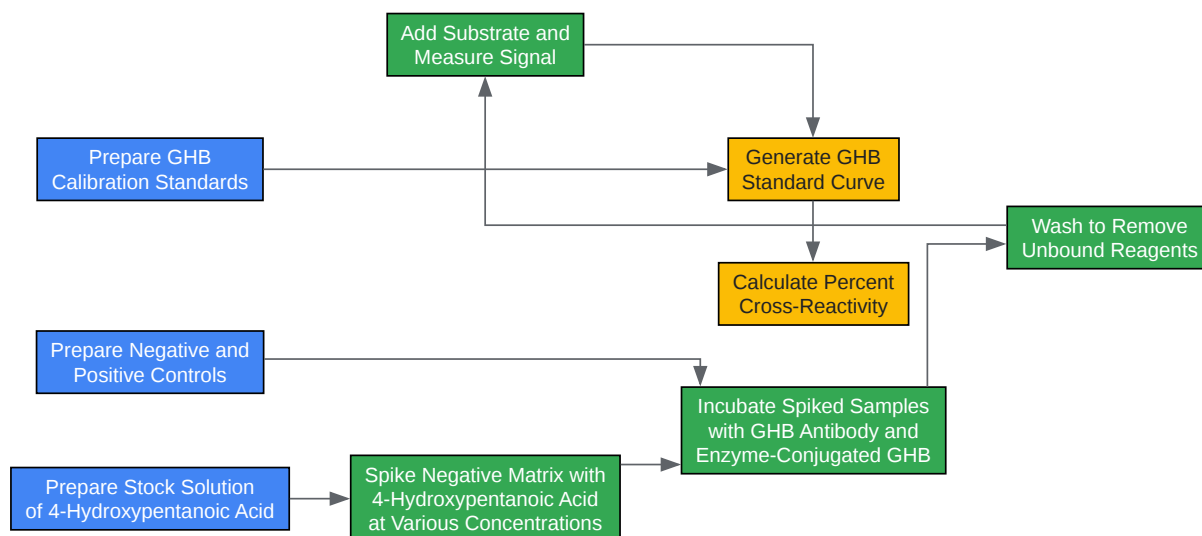
Immunoassay	Manufacturer	Stated Cross-Reactivity with 4-Hydroxypentanoic Acid (GHV)
Viva-E GHB Immunoassay	Siemens Healthineers	A validation study of an enzymatic GHB assay, similar to the technology used in the Viva-E system, reported no cross-reactivity with tested GHB analogues and precursors. However, 4-hydroxypentanoic acid was not explicitly listed as one of the tested compounds.
DrugCheck GHB Single Test	Express Diagnostics Int'l	Product documentation for a similar GHB test strip indicates that structurally similar compounds were tested and the predicted cross-reactivity is less than 2%. The specific compounds tested were not enumerated.
CEDIA GHB Immunoassay	Thermo Fisher Scientific	Specific cross-reactivity data for 4-hydroxypentanoic acid is not readily available in public documentation.
Immunalysis GHB ELISA	Immunalysis	Specific cross-reactivity data for 4-hydroxypentanoic acid is not readily available in public documentation.

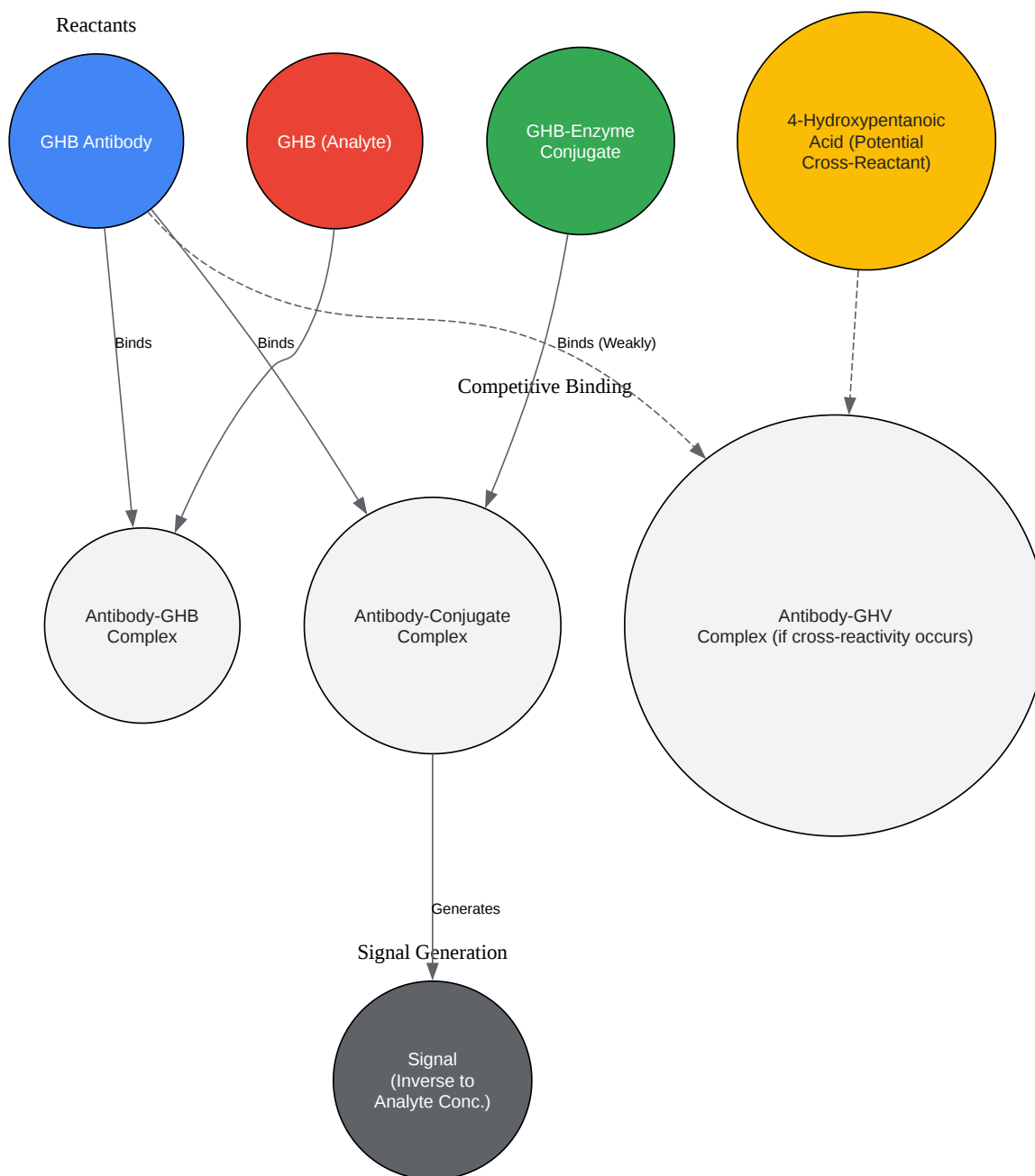
Note: The lack of standardized reporting of cross-reactivity data by manufacturers presents a significant challenge in providing a definitive quantitative comparison. Researchers are encouraged to contact manufacturers directly for the most up-to-date and specific information.

Experimental Protocols

The general methodology for determining cross-reactivity in competitive immunoassays involves the following steps. This protocol is a generalized representation and specific procedures may vary between manufacturers and research laboratories.

Experimental Workflow for Cross-Reactivity Testing





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